

In-Depth Technical Guide: β -Acetoxyisovalerylalkannin (CAS Number: 69091-17-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetoxyisovalerylalkannin

Cat. No.: B15149880

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Core Compound Summary

β -**Acetoxyisovalerylalkannin**, also known as Beta-Acetoxyisovalerylshikonin, is a naturally occurring naphthoquinone derivative isolated from the roots of plants belonging to the Boraginaceae family, most notably *Arnebia euchroma*.^[1] This compound is a member of the shikonin family, which is renowned for a wide array of pharmacological activities, including anti-inflammatory, antimicrobial, and wound-healing properties. β -**Acetoxyisovalerylalkannin**, as a specific ester of alkannin, contributes to the overall therapeutic effects of extracts derived from these plants. Its chemical structure and properties are detailed in the table below.

| Property | Value | Reference |
|-------------------|--|-----------------------|
| CAS Number | 69091-17-4 | [1][2][3][4][5][6][7] |
| Synonyms | Beta-Acetoxyisovalerylshikonin, (1S)-1-(5,8-dihydroxy-1,4-dioxo-1,4-dihydronaphthalen-2-yl)-4-methylpent-3-en-1-yl 3-(acetyloxy)-3-methylbutanoate | [1][6] |
| Molecular Formula | C23H26O8 | [1][2][3][4][5][7] |
| Molecular Weight | 430.45 g/mol | [1][2][4] |
| Appearance | Red powder or oil | [2][3][6] |
| Purity | Typically ≥ 98% | [3][5][6] |
| Solubility | Soluble in DMSO (50 mg/mL with sonication) | [1] |
| Storage | Store at -20°C, protected from light | [1] |

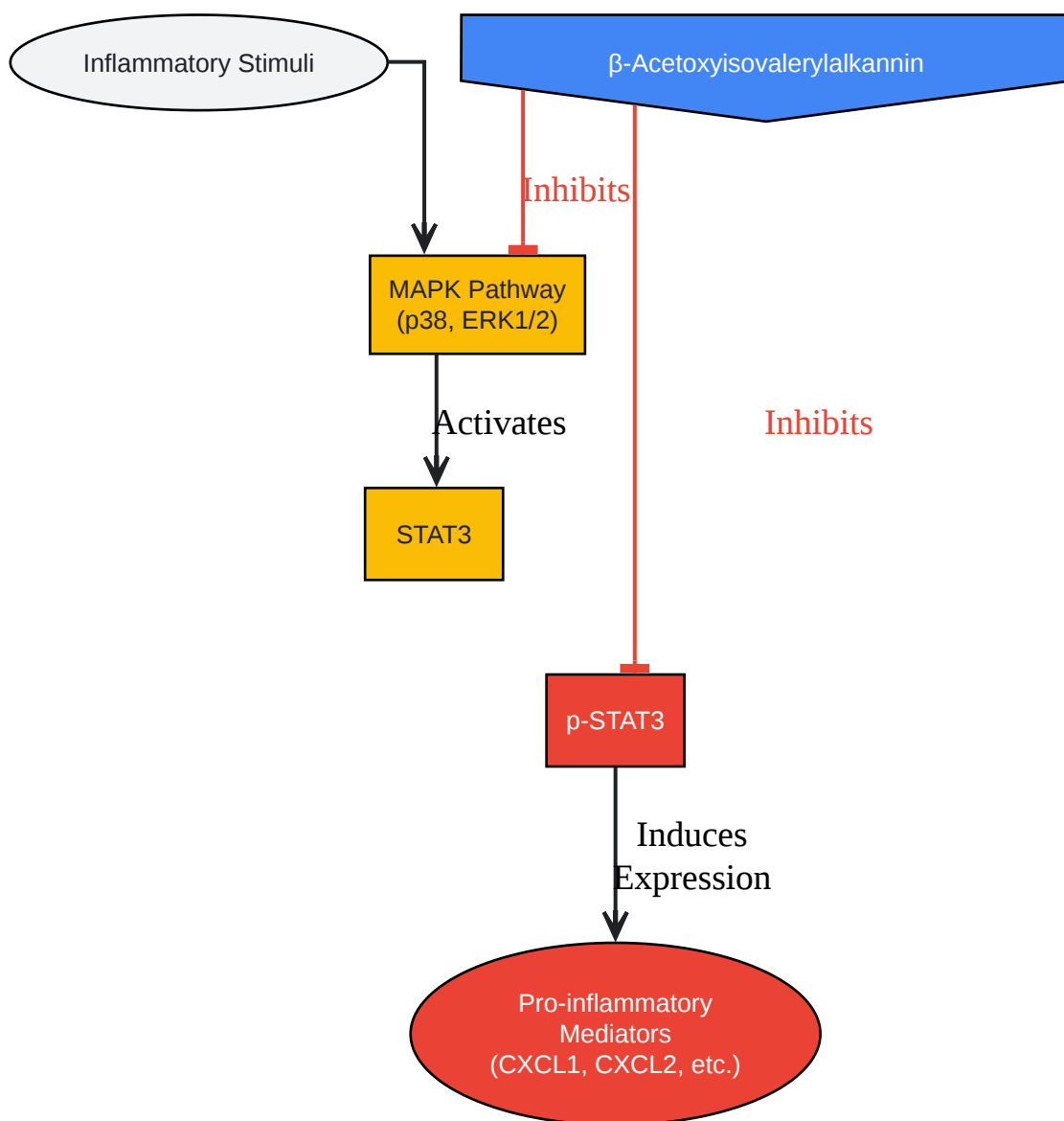
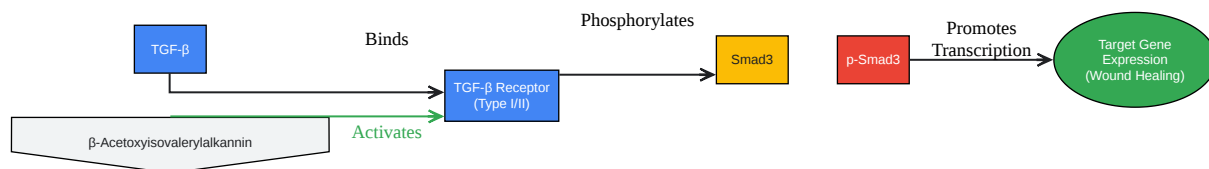
Biological Activity and Mechanism of Action

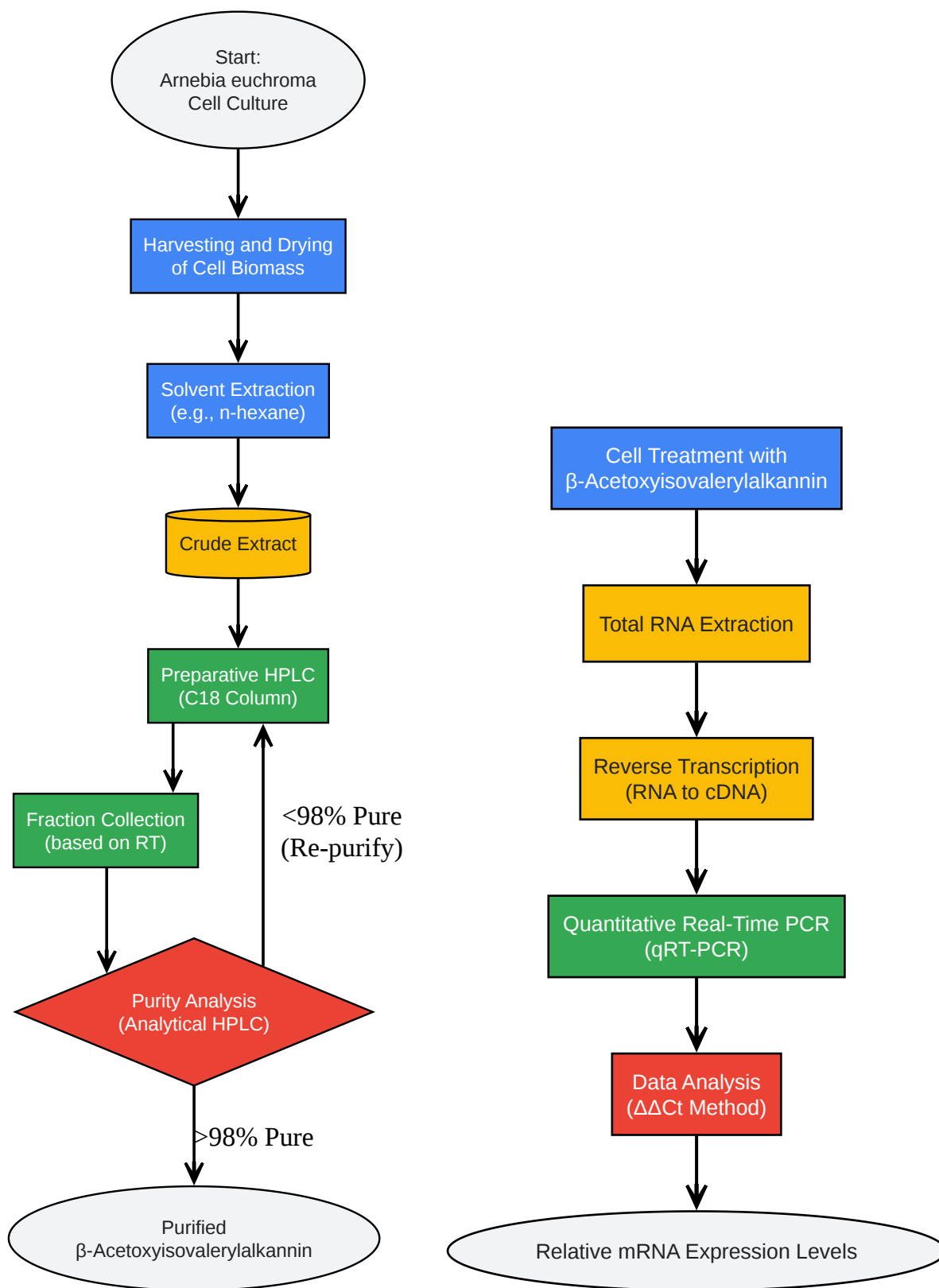
β-Acetoxyisovalerylalkannin has demonstrated significant potential in the modulation of key signaling pathways involved in inflammation and tissue repair. Its primary mechanisms of action revolve around the regulation of the TGF-β/Smad3 and MAPK/STAT3 signaling cascades.

Wound Healing via TGF-β/Smad3 Pathway Activation

β-Acetoxyisovalerylalkannin has been shown to promote the healing of pressure-induced venous ulcers. This therapeutic effect is attributed to its ability to activate the Transforming Growth Factor-β (TGF-β)/Smad3 signaling pathway. Activation of this pathway is crucial for various stages of wound healing, including cell proliferation, migration, and extracellular matrix deposition.

TGF-β/Smad3 Signaling Pathway





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- To cite this document: BenchChem. [In-Depth Technical Guide: β -Acetoxyisovalerylalkannin (CAS Number: 69091-17-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15149880#acetoxyisovalerylalkannin-cas-number-69091-17-4]

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